

Theoretical Models of Samarium-152 Nuclear Deformation: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Samarium-152

Cat. No.: B085415

[Get Quote](#)

Published: December 16, 2025

Audience: Researchers, scientists, and nuclear physics professionals.

Abstract

The nucleus **Samarium-152** (^{152}Sm), with 62 protons and 90 neutrons, stands as a critical benchmark in the study of nuclear structure. Positioned at the onset of the rare-earth region of deformation, it exhibits a rapid transition from a near-spherical vibrational structure to a well-deformed rotational one. This transitional character makes ^{152}Sm an ideal laboratory for testing and refining theoretical models of nuclear deformation. This guide provides an in-depth analysis of the primary theoretical frameworks used to describe ^{152}Sm , with a focus on the Interacting Boson Model (IBM) and geometric collective models. It includes a compilation of key quantitative data, detailed overviews of relevant experimental protocols, and logical diagrams to illustrate the relationships between theoretical concepts and experimental validation.

Introduction to Nuclear Deformation in Samarium-152

The shape of an atomic nucleus is not static or uniformly spherical. It is determined by the complex interplay of collective and single-particle motions of its constituent nucleons. The Samarium isotopes provide a classic example of a quantum phase transition (QPT). As neutrons are added from $N=82$ to $N=92$, the nuclear ground state shape evolves from spherical

(e.g., ^{148}Sm) to permanently deformed and prolate (e.g., ^{154}Sm). ^{152}Sm , with $N=90$, lies precisely at this transitional point, exhibiting characteristics of both vibrational and rotational motion, making its structure a complex and compelling subject of study.^{[1][2]} A key indicator of this transition is the energy ratio $R_{4/2} = E(4^+_{1})/E(2^+_{1})$, which for ^{152}Sm is approximately 3.01, intermediate between the vibrational limit (~ 2.0) and the rotational limit (~ 3.33).^[3]

Core Theoretical Models

Two major classes of models have been successfully applied to describe the collective states and deformation in ^{152}Sm : the algebraic Interacting Boson Model and the geometric collective models.

The Interacting Boson Model (IBM)

The Interacting Boson Model (IBM) simplifies the complex shell model by treating pairs of valence nucleons (protons and neutrons) as bosons.^[4] These bosons can occupy states with angular momentum $L=0$ (s-bosons) or $L=2$ (d-bosons). The model's Hamiltonian and transition operators are then constructed from the creation and annihilation operators for these bosons.

- IBM-1: This version does not distinguish between proton and neutron bosons, providing a simplified yet powerful framework for describing collective states.
- IBM-2: This version explicitly separates proton ($N\pi$) and neutron ($N\nu$) bosons, offering a more microscopic foundation.^[5]

The IBM is particularly useful for its description of dynamical symmetries, which correspond to specific geometric shapes:

- U(5) Symmetry: Describes the vibrations of a spherical nucleus.
- SU(3) Symmetry: Describes the rotations of an axially symmetric deformed nucleus (a rotor).
- O(6) Symmetry: Describes a gamma-unstable nucleus, soft with respect to triaxial deformation.

^{152}Sm is a prime example of a nucleus that does not fit neatly into one of these limits. Instead, it is best described as residing in the U(5)-SU(3) transitional region.^[4] Furthermore, its properties

are remarkably close to the predictions for the X(5) critical point symmetry, a special solution of the Bohr Hamiltonian that describes the first-order phase transition between spherical and axially deformed shapes.^{[3][6]}

Geometric Collective Models

These models treat the nucleus as a deformable liquid drop, where the surface can undergo collective vibrations and rotations. The shape is parameterized by the deformation parameters β (related to the degree of quadrupole elongation) and γ (describing the deviation from axial symmetry). The model Hamiltonian describes the kinetic and potential energy of these collective motions. While conceptually straightforward, these models can effectively describe the energy levels and transition probabilities of rotational and vibrational bands.^[7]

Quantitative Data Presentation

The following tables summarize key experimental data for ^{152}Sm and compare them with theoretical calculations from the Interacting Boson Model (IBM).

Table 1: Energy Levels of ^{152}Sm Bands

This table compares the experimental energy levels of the ground state band (gsb), beta band (β_1), and gamma band (γ_1) with results from an IBM-1 calculation. The beta band is built on the first excited 0^+ state, and the gamma band is built on the first 2^+ state not in the ground state band.

Level (Spin/Parity)	Band	Experimental Energy (keV)[1][8]	IBM-1 Calculated Energy (keV)[3]
2 ⁺ ₁	gsb	121.78	122
4 ⁺ ₁	gsb	366.46	367
6 ⁺ ₁	gsb	706.70	711
8 ⁺ ₁	gsb	1125.46	1134
0 ⁺ ₂	β ₁	684.77	685
2 ⁺ ₂	β ₁	810.46	811
4 ⁺ ₂	β ₁	1023.20	1041
2 ⁺ ₃	γ ₁	1085.87	1086
3 ⁺ ₁	γ ₁	1233.87	1234
4 ⁺ ₃	γ ₁	1371.60	1372

Table 2: Reduced E2 Transition Probabilities

Reduced electric quadrupole (E2) transition probabilities, B(E2), are a sensitive probe of nuclear collectivity and deformation. Values are given in Weisskopf units (W.u.).

Transition	Experimental B(E2) _↓ (W.u.) [9]	IBM-1 Calculated B(E2) _↓ (W.u.) [3]
2 ⁺ ₁ → 0 ⁺ ₁	148 ± 3	148
4 ⁺ ₁ → 2 ⁺ ₁	210 ± 10	210
6 ⁺ ₁ → 4 ⁺ ₁	240 ± 20	231
8 ⁺ ₁ → 6 ⁺ ₁	250 ± 30	237
2 ⁺ ₂ → 0 ⁺ ₁	2.5 ± 0.2	2.6
2 ⁺ ₃ → 0 ⁺ ₁	4.5 ± 0.4	4.5

Table 3: Quadrupole Deformation Parameter (β_2)

The quadrupole deformation parameter β_2 quantifies the nuclear elongation. It can be derived from $B(E2)$ values or calculated within various theoretical models.[\[10\]](#)[\[11\]](#)

Method	β_2 Value
From $B(E2; 2^+_{11} \rightarrow 0^+_{11})$ [10]	0.25
Interacting Boson Model (IBM)	~ 0.24
Relativistic-Hartree-Bogoliubov	~ 0.27
Triaxial Projected Shell Model (TPSM) [12]	~ 0.26

Experimental Protocols

The theoretical models are validated against experimental data obtained from a variety of nuclear spectroscopy techniques. The following are overviews of key methodologies used to study ^{152}Sm .

Coulomb Excitation

Coulomb excitation is a powerful technique to probe collective nuclear structure without the complications of nuclear reactions.[\[13\]](#)[\[14\]](#)

- Principle: An incident beam of charged particles (e.g., alpha particles, heavy ions) is directed at a target. At energies below the Coulomb barrier, the projectile interacts with the target nucleus solely through the long-range electromagnetic force, exciting collective rotational and vibrational states.[\[15\]](#)
- Methodology:
 - Beam & Target: A beam of ions (e.g., ^{40}Ar , ^{58}Ni) is accelerated to an energy where the projectile will not overcome the Coulomb barrier upon collision with a thin ^{152}Sm target foil.
 - Detection: Scattered projectiles and target nuclei are detected in particle detectors (e.g., silicon detectors) placed at various angles. This allows for the determination of the scattering cross-section.

- Gamma-Ray Spectroscopy: High-purity germanium (HPGe) detectors are arranged around the target to detect the gamma rays emitted as the excited states in ^{152}Sm decay. [16]
- Analysis: The yield of gamma rays, measured in coincidence with the scattered particles, is used to determine the excitation probability. This probability is directly related to the electromagnetic matrix elements, from which $B(E2)$ values and quadrupole moments can be extracted. [15]

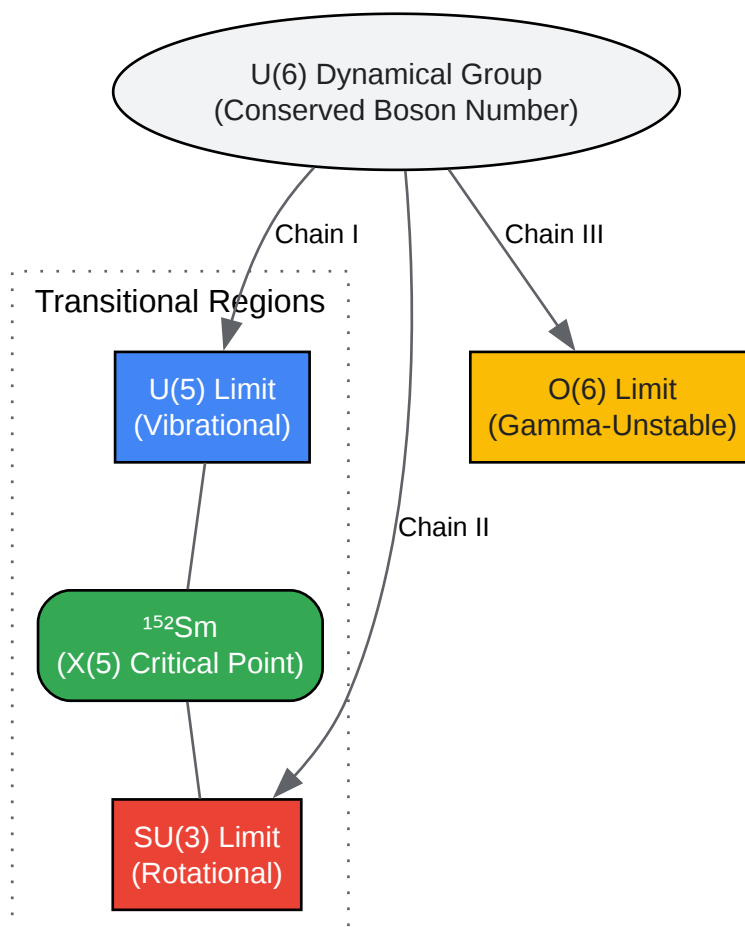
Inelastic Neutron Scattering (n, n' γ)

Inelastic neutron scattering is particularly effective for studying low-spin, low-energy states. [17] [18]

- Principle: Neutrons have no charge and thus do not experience a Coulomb barrier, allowing them to excite the nucleus at very low energies. By scattering neutrons off a target, kinetic energy is transferred to the nucleus, promoting it to an excited state.
- Methodology:
 - Neutron Beam: A nearly monoenergetic beam of neutrons is produced, typically via a reaction like $^3\text{H}(p,n)^3\text{He}$ in a Van de Graaff accelerator.
 - Scattering: The neutron beam impinges on an enriched ^{152}Sm sample.
 - Gamma-Ray Detection: The de-excitation gamma rays are detected using HPGe detectors. The energy of the incident neutron is varied, and the yield of each gamma ray is measured as a function of neutron energy (an excitation function).
 - Analysis: The threshold energy at which a gamma ray first appears corresponds to the energy of the excited state. By measuring the angular distribution of the emitted gamma rays relative to the beam direction, the spins of the levels and the multipolarities of the transitions can be determined. [17] Doppler-Shift Attenuation Methods (DSAM) can also be employed to measure the lifetimes of excited states. [17][19]

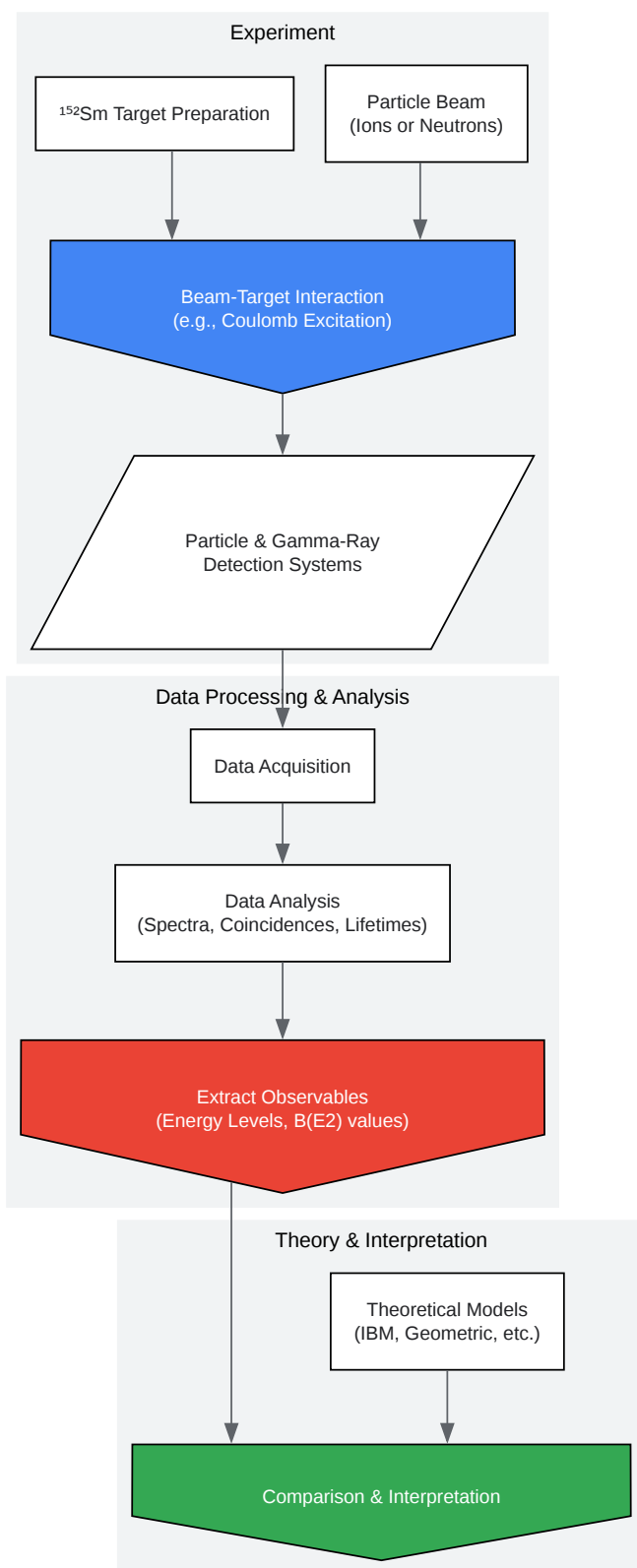
Visualizations

The following diagrams illustrate key conceptual frameworks for understanding the theoretical and experimental study of ^{152}Sm .



[Click to download full resolution via product page](#)

Caption: Symmetries of the Interacting Boson Model and the position of ^{152}Sm .



[Click to download full resolution via product page](#)

Caption: Workflow for studying nuclear deformation from experiment to theory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. pos.sissa.it [pos.sissa.it]
- 3. sympnp.org [sympnp.org]
- 4. researchgate.net [researchgate.net]
- 5. scoap3-prod-backend.s3.cern.ch [scoap3-prod-backend.s3.cern.ch]
- 6. researchgate.net [researchgate.net]
- 7. arxiv.org [arxiv.org]
- 8. BETA AND GAMMA VIBRATIONAL BANDS IN ^{152}Sm AND ^{154}Gd . (Journal Article) | OSTI.GOV [osti.gov]
- 9. B(E2) Values [nndc.bnl.gov]
- 10. arxiv.org [arxiv.org]
- 11. Upward Transition Probabilities B(E2) \uparrow Properties Study of Even-Even 104-114Ru Nuclei [scirp.org]
- 12. [2307.06670] Fingerprints of the triaxial deformation from energies and B(E2) transition probabilities of γ -bands in transitional and deformed nuclei [arxiv.org]
- 13. Coulomb excitation - Wikipedia [en.wikipedia.org]
- 14. Coulomb excitation and nuclear deformation (April 3, 2014) · Indico [indico.cern.ch]
- 15. web-docs.gsi.de [web-docs.gsi.de]
- 16. Coulomb excitation of ^{142}Xe | Division of Particle and Nuclear Physics [particle-nuclear.lu.se]
- 17. Nuclear Structure Studies With the Inelastic Neutron Scattering Reaction and Gamma-Ray Detection - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Inelastic Scattering / MLZ [mlz-garching.de]
- 19. oxfordneutronschool.org [oxfordneutronschool.org]

- To cite this document: BenchChem. [Theoretical Models of Samarium-152 Nuclear Deformation: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085415#theoretical-models-of-samarium-152-nuclear-deformation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com